Comprehensive Disposal & Handling Protocol: ADB-PINACA N-(4-hydroxypentyl)

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Compound of Interest

Compound Name:	*ADB-PINACA N-(4-hydroxypentyl)*
Cat. No.:	*B1161495*

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Executive Summary & Immediate Directives

ADB-PINACA N-(4-hydroxypentyl) is a primary metabolite of the synthetic cannabinoid ADB-PINACA.[1][3] While the parent compound (ADB-PINACA) is a Schedule I Controlled Substance in the United States (and similarly strictly regulated globally), the regulatory status of the metabolite can be nuanced. However, due to its structural similarity and potential pharmacological activity, it must be handled with the same rigor as a Schedule I High-Potency Compound.[2]

Core Disposal Directive:

- Primary Method: Commercial Incineration at >800°C.[1]
- Prohibited: Do NOT dispose of down the drain, in biohazard bags, or general trash.[2]
- Deactivation: Chemical oxidation (e.g., 10% Sodium Hypochlorite) is suitable for surface decontamination only, not for bulk disposal.[1][2]

Chemical Profile & Regulatory Triage

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Before disposal, you must classify the material to determine the legal chain of custody.[2]

Parameter	Details
Chemical Name	ADB-PINACA N-(4-hydroxypentyl) metabolite
Parent Compound	ADB-PINACA (Schedule I)
CAS Number	2748155-91-9 (or 2460433-26-3 for related isomers - verify specific lot)
Physical State	Solid (Neat) or Solution (typically in Methanol/Acetonitrile)
Solubility	Soluble in DMSO, Methanol, Ethanol
Hazards	Potent Cannabinoid Receptor Agonist (Suspected).[1][3][4] Potential Neurotoxin.[1][2]

Regulatory Status Decision Matrix

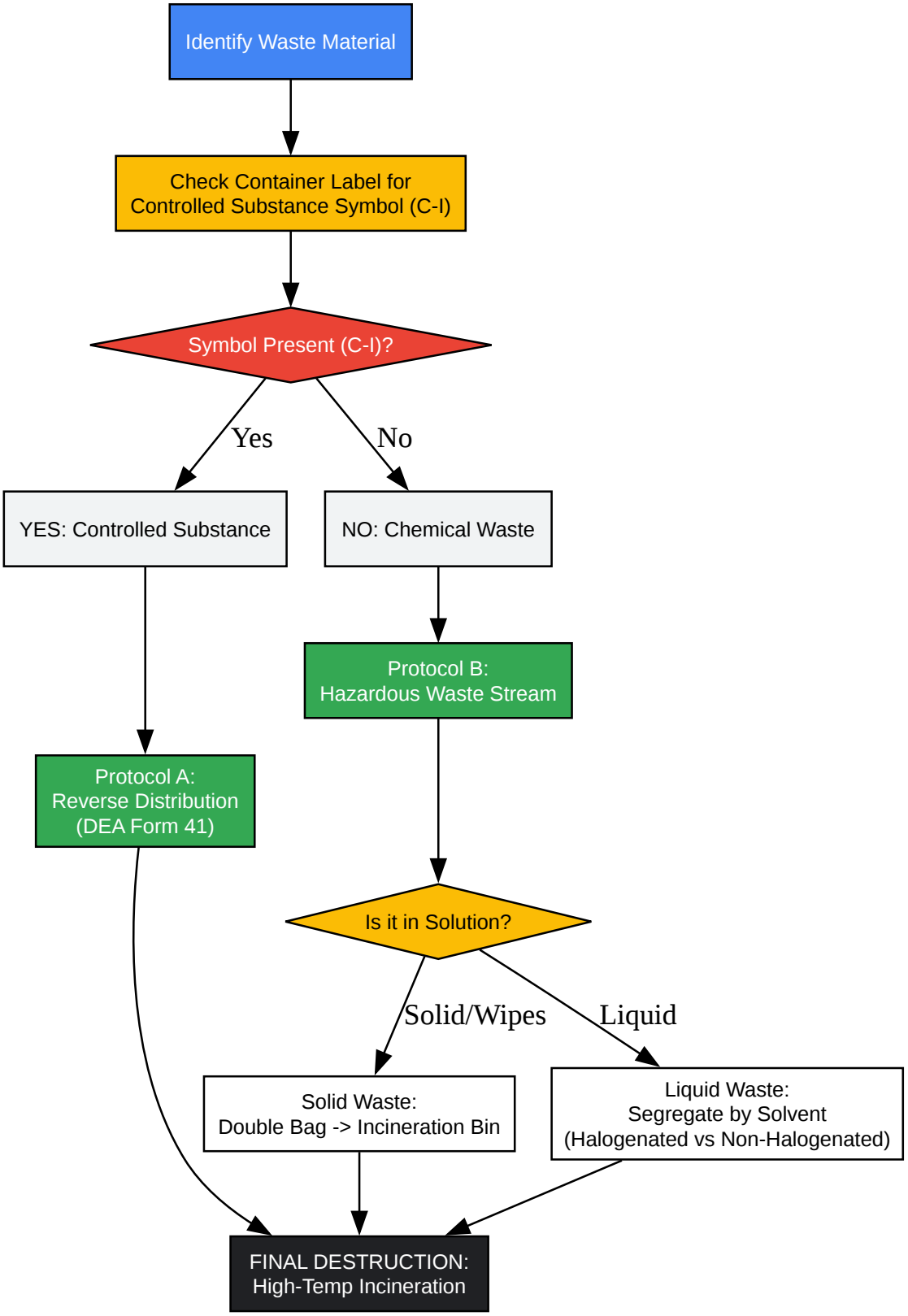
The metabolite is chemically distinct from the parent (hydroxylated).[1] It is generally not explicitly scheduled by name in the US CFR, but it may be treated as a controlled substance analogue if intended for human consumption.[2] For research disposal, it falls into two categories:

- Controlled Inventory: If the container is labeled with a "C-I" or "C-II" symbol (rare for metabolites, common for parent), it requires DEA Form 41 and a Reverse Distributor.[1][2]
- Chemical Waste: If unlabeled regarding schedule, it is treated as High-Hazard Chemical Waste.[1][2]

Operational Disposal Workflows

DOT Diagram 1: Disposal Decision Tree

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Figure 1: Decision logic for determining the correct legal and safety pathway for disposal.

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Protocol A: Controlled Substance (Inventory)

Use this if the specific bottle is DEA-regulated.[1]

- Inventory Log: Record the exact mass to be disposed of in your Controlled Substance Usage Log.[1]
- Quarantine: Move material to the "Expired/To Be Disposed" safe.
- Reverse Distributor: Contact a DEA-registered Reverse Distributor.[1] Do not destroy it yourself.
- Documentation: Complete DEA Form 41 (Registrants Inventory of Drugs Surrendered).[1]

Protocol B: Hazardous Chemical Waste (Routine)

Use this for experimental waste, trace amounts, or non-scheduled reference standards.[2]

- Segregation:
  - Liquids: Collect in a dedicated waste carboy labeled "High Hazard - Synthetic Cannabinoid".[1] Do not mix with oxidizers.[1]
  - Solids (Vials/Gloves): Place in a clear ziplock bag, seal, and place inside a black RCRA-hazardous waste bin (or yellow, depending on local incineration coding).[1][2]
- Labeling:
  - Must read: "Contains ADB-PINACA Metabolite.[1][3][4][5][6] TOXIC. DESTROY BY INCINERATION."
  - Add Waste Codes: D001 (if in flammable solvent), D003 (Reactive - precautionary).
- Pickup: Schedule a hazardous waste pickup with your EHS provider.[1][2] Specify "Incineration Required."[1][2]

Decontamination & Spill Response Protocol

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In the event of a spill or for cleaning glassware, simple soap and water is insufficient.[2] You must chemically degrade the indazole core.[1]

The Oxidative Deactivation Method

Rationale: Strong oxidizers break the amide linker and indazole core, reducing pharmacological affinity.[2]

Reagents:

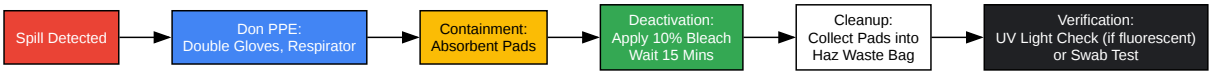
- Solution A: 10-15% Sodium Hypochlorite (Bleach) OR 30% Hydrogen Peroxide.[1]
- Solution B: 1M Sodium Hydroxide (NaOH).

Step-by-Step Decon Workflow:

- Isolate: Evacuate the immediate area. Don PPE (Double Nitrile Gloves, N95/P100 Respirator, Goggles).[1][2]
- Absorb: Cover liquid spill with absorbent pads or vermiculite.[1][2]
- Apply Deactivator:
  - Gently pour Solution A (Bleach) over the contaminated area.[1] Allow to sit for 15 minutes.
  - Note: If using bleach, ensure no ammonia is present in the area to avoid chloramine gas.[2]
- Clean: Wipe up the bleach slurry with new pads.[1]
- Final Wash: Clean the surface with Solution B (NaOH) followed by water to remove sticky residues.[1]
- Disposal: All pads and PPE from this cleanup must go into the Solid Hazardous Waste bin (Protocol B).

DOT Diagram 2: Spill Response Logic

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Figure 2: Immediate operational workflow for spill containment and deactivation.

References

- Drug Enforcement Administration (DEA). (2023).[1] Schedules of Controlled Substances: Placement of ADB-PINACA into Schedule I.[1][7][8][9][10] Federal Register.[1][2][11] Retrieved from [Link][1]
- U.S. Environmental Protection Agency (EPA). (2024).[1] RCRA Hazardous Waste Codes & Management Standards.[1][2] Retrieved from [Link]
- Banister, S. D., et al. (2015).[1][2] Pharmacology of Indazole and Indole Synthetic Cannabinoid Designer Drugs.[1] ACS Chemical Neuroscience.[1][2] (Provides structural basis for oxidative deactivation strategies).[1]

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. Waste Code [rcrainfo.epa.gov]
- 3. caymanchem.com [caymanchem.com]
- 4. caymanchem.com [caymanchem.com]
- 5. ADB-PINACA - Wikipedia [en.wikipedia.org]
- 6. caymanchem.com [caymanchem.com]
- 7. downloads.regulations.gov [downloads.regulations.gov]

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- 8. News: February 2014 - United States: DEA places four synthetic cannabinoids under temporary control [unodc.org]
- 9. Federal Register :: Schedules of Controlled Substances: Temporary Placement of Four Synthetic Cannabinoids Into Schedule I [federalregister.gov]
- 10. thedalesreport.com [thedalesreport.com]
- 11. downloads.regulations.gov [downloads.regulations.gov]
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